

Navigating the Safe Disposal of SB-366791: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	SB-366791
CAS No.:	472981-92-3
Cat. No.:	B1680832

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For immediate release – Researchers, scientists, and drug development professionals now have a centralized resource for the proper disposal of **SB-366791**, a potent and selective TRPV1 antagonist. This guide provides essential safety and logistical information, ensuring the responsible management of this chemical compound within a laboratory setting. Adherence to these procedures is critical for maintaining a safe research environment and complying with regulatory standards.

Understanding the Compound: Key Data

A thorough understanding of the physicochemical properties of **SB-366791** is the first step toward safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₄ ClNO ₂	Cayman Chemical
Molecular Weight	287.7 g/mol	Cayman Chemical
CAS Number	472981-92-3	Cayman Chemical
IC ₅₀	5.7 nM for vanilloid receptor 1 (VR1/TRPV1)	MedchemExpress, Selleck Chemicals
Solubility in DMSO	10 mg/mL	Cayman Chemical
Solubility in DMF	10 mg/mL	Cayman Chemical
Storage Temperature	-20°C	MedchemExpress

Proper Disposal Protocol for SB-366791

The proper disposal of **SB-366791**, as with any laboratory chemical, is a critical aspect of laboratory safety and environmental responsibility. The following step-by-step guide outlines the recommended procedures.

Step 1: Personal Protective Equipment (PPE)

Before handling **SB-366791** for disposal, it is imperative to be outfitted with the appropriate personal protective equipment. This includes, but is not limited to:

- Eye Protection: Chemical safety glasses or goggles.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat.

Step 2: Waste Segregation and Collection

All waste containing **SB-366791**, whether in solid or liquid form, must be segregated from general laboratory waste.

- Solid Waste: Collect unused or contaminated solid **SB-366791** in a clearly labeled, sealed container designated for chemical waste. This includes any contaminated lab supplies such as weigh boats or filter paper.
- Liquid Waste: Solutions containing **SB-366791** should be collected in a compatible, leak-proof, and clearly labeled container for hazardous chemical waste. Do not mix with other incompatible waste streams.

Step 3: Labeling

Properly label all waste containers with the full chemical name ("**SB-366791**"), the approximate concentration and quantity, and any associated hazard symbols as required by your institution's and local regulations.

Step 4: Storage Pending Disposal

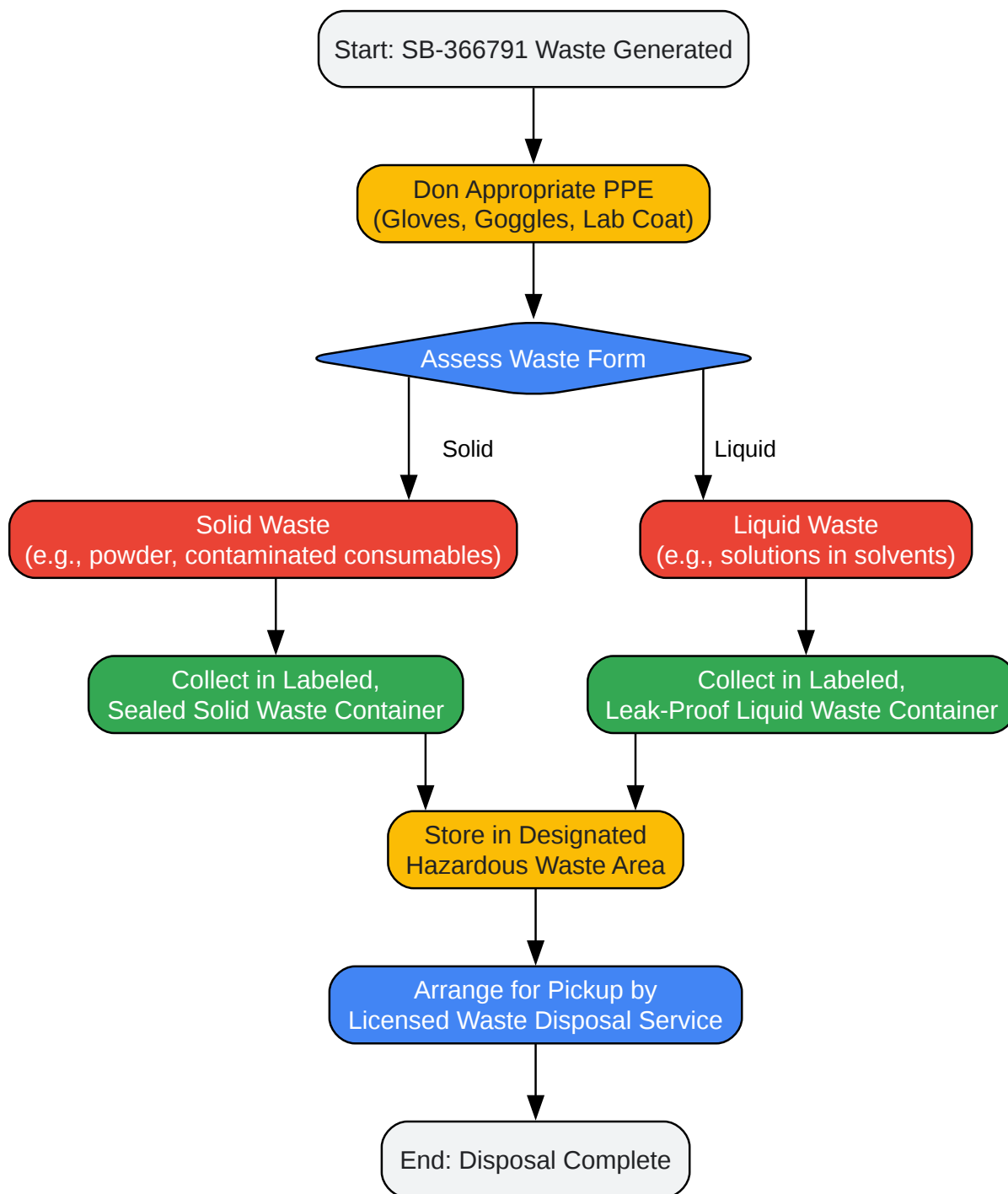
Store the sealed and labeled waste containers in a designated, well-ventilated, and secure area away from incompatible materials. Follow all institutional guidelines for the temporary storage of hazardous waste.

Step 5: Final Disposal

The final disposal of **SB-366791** waste must be conducted through a licensed hazardous waste disposal company. Adhere to all local, state, and federal regulations governing chemical waste disposal. Do not attempt to dispose of this compound down the drain or in the regular trash.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **SB-366791**.



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Caption: Workflow for the safe disposal of **SB-366791**.

By adhering to these established protocols, research professionals can ensure the safe and compliant disposal of **SB-366791**, thereby fostering a secure and responsible laboratory environment.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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